

Application Notes and Protocols for Intraperitoneal Administration of LY266097 Hydrochloride

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Compound of Interest

Compound Name: LY266097 hydrochloride

Cat. No.: B1662633

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and intraperitoneal (i.p.) administration of **LY266097 hydrochloride**, a selective 5-HT_{2B} receptor antagonist, for preclinical research in animal models.^{[1][2]} The information is intended to guide researchers in designing and executing in vivo studies to evaluate the pharmacological effects of this compound.

Compound Information

Property	Value
Compound Name	LY266097 hydrochloride
Synonyms	1-[(2-Chloro-3,4-dimethoxyphenyl)methyl]-2,3,4,9-tetrahydro-6-methyl-1H-pyrido[3,4-b]indole hydrochloride
CAS Number	172895-39-5[1]
Molecular Formula	C ₂₁ H ₂₃ ClN ₂ O ₂ · HCl[3]
Molecular Weight	407.33 g/mol [1][2]
Mechanism of Action	Selective 5-HT _{2B} receptor antagonist (pK _i = 9.3).[1][2] It demonstrates over 100-fold selectivity for the 5-HT _{2B} receptor over the 5-HT _{2A} and 5-HT _{2C} receptors.[1][2]
Storage	Store at +4°C.[1][2] For solutions in solvent, store at -80°C for up to 6 months or -20°C for up to 1 month.[4]

Solubility Data

Solvent	Maximum Concentration	Notes
DMSO	100 mM[1][2] or 62.5 mg/mL[4]	Ultrasonic and warming to 60°C may be required. Use newly opened DMSO as it is hygroscopic.[4]
Ethanol	100 mM[1][2]	
Chloroform	30 mg/mL[3]	

Experimental Protocols

Protocol 1: Preparation of LY266097 Hydrochloride for Intraperitoneal Injection (Suspended Solution)

This protocol is based on a method that yields a suspended solution suitable for intraperitoneal administration in rats.^[4]

Materials:

- **LY266097 hydrochloride** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- 20% (w/v) Captisol® (SBE- β -CD) in sterile saline
- Sterile, pyrogen-free saline
- Sterile microcentrifuge tubes
- Sterile syringes and needles

Procedure:

- Prepare a 20.8 mg/mL stock solution of **LY266097 hydrochloride** in DMSO.
 - Weigh the required amount of **LY266097 hydrochloride** powder.
 - Add the appropriate volume of DMSO to achieve a final concentration of 20.8 mg/mL.
 - Vortex and, if necessary, use sonication and gentle warming (up to 60°C) to fully dissolve the compound.^[4]
- Prepare the final dosing solution (2.08 mg/mL).
 - In a sterile tube, add 900 μ L of 20% SBE- β -CD in saline.
 - Add 100 μ L of the 20.8 mg/mL DMSO stock solution to the SBE- β -CD solution.
 - Mix thoroughly by vortexing to create a uniform suspended solution.^[4] This final solution will contain 10% DMSO.
- Administration.

- The final suspended solution is now ready for intraperitoneal injection.
- Calculate the required injection volume based on the animal's body weight and the desired dose. For example, a dose of 0.6 mg/kg was used in a study with Sprague-Dawley rats.[4]

Dosage Calculation Example:

- Desired Dose: 0.6 mg/kg
- Animal Weight: 250 g (0.25 kg)
- Concentration of Dosing Solution: 2.08 mg/mL

Calculation: $(0.6 \text{ mg/kg} * 0.25 \text{ kg}) / 2.08 \text{ mg/mL} = 0.072 \text{ mL}$ or 72 μL

Protocol 2: General Procedure for Intraperitoneal Injection in Rats

This protocol provides a general guideline for performing intraperitoneal injections in rats and should be conducted in accordance with approved institutional animal care and use committee (IACUC) protocols.[5][6][7]

Materials:

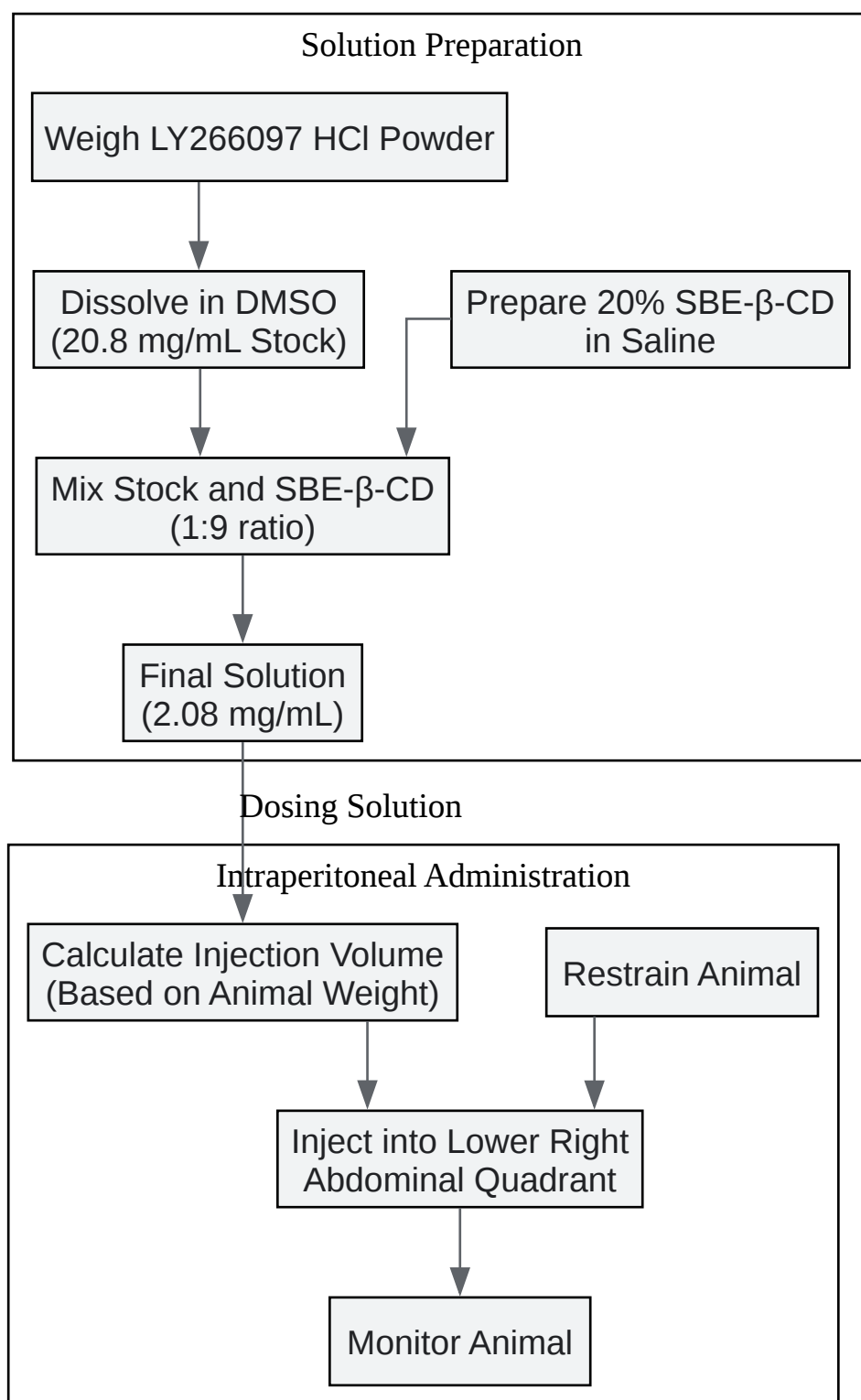
- Prepared dosing solution of **LY266097 hydrochloride**
- Appropriately sized sterile syringe (e.g., 1 mL)
- Sterile needle (23-25 gauge)[6][7]
- 70% ethanol or other suitable disinfectant
- Gauze pads

Procedure:

- Animal Restraint:

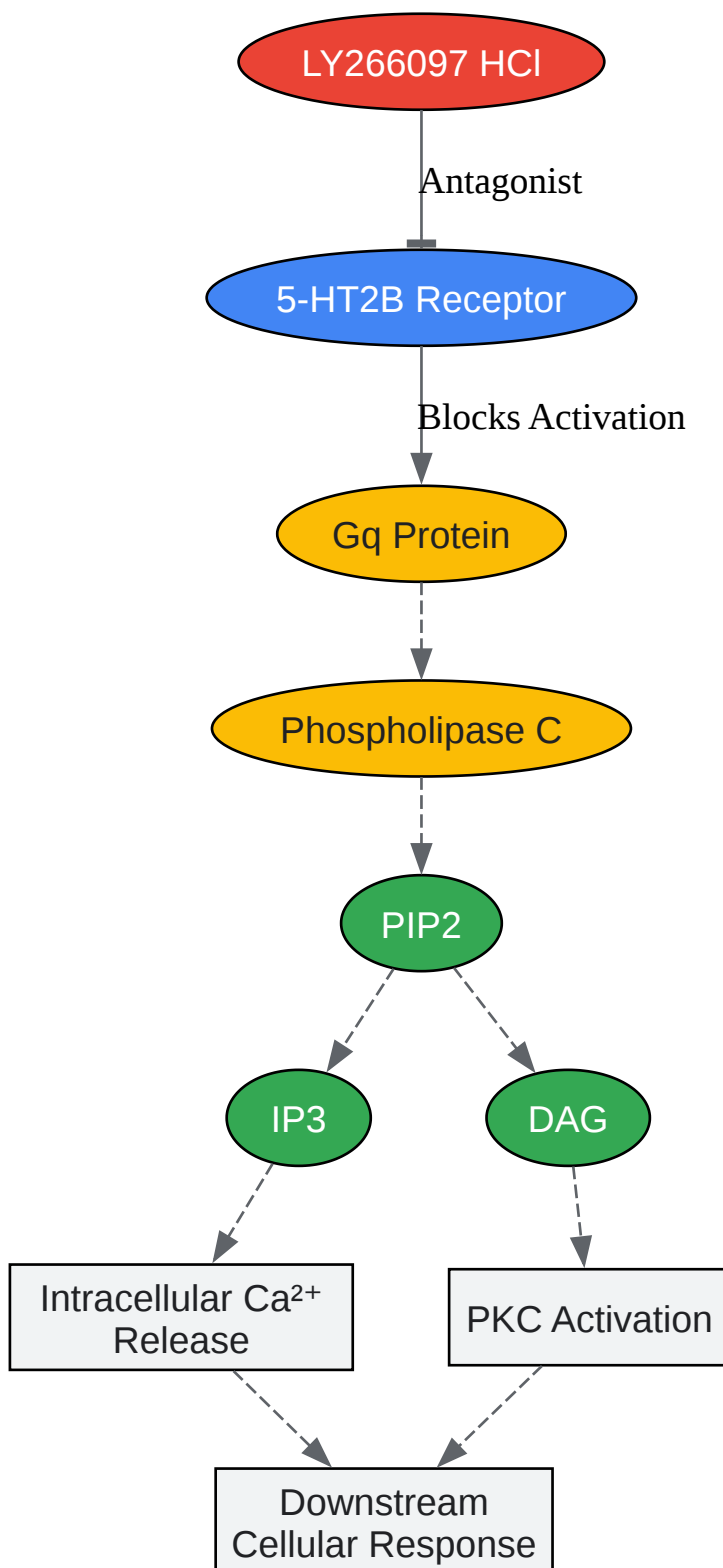
- Properly restrain the rat. A two-person technique is often preferred, with one person restraining the animal and the other performing the injection.[6] The rat should be held in dorsal recumbency (on its back) with its head tilted slightly downward.[5]
- Locating the Injection Site:
 - The recommended injection site is the lower right quadrant of the abdomen.[6] This location helps to avoid puncturing the cecum, which is typically located on the left side, and the urinary bladder.[5][6]
- Injection:
 - Disinfect the injection site with 70% ethanol.[5]
 - Insert the needle at a 30-45 degree angle into the abdominal cavity.[5][8]
 - Before injecting, gently pull back on the plunger (aspirate) to ensure that no blood or other fluid is drawn into the syringe. This confirms that the needle has not entered a blood vessel or an organ.[5]
 - If the aspiration is clear, inject the solution smoothly. The maximum recommended injection volume for a rat is 10 mL/kg.[6][7]
 - Withdraw the needle at the same angle it was inserted.
- Post-Injection Monitoring:
 - Monitor the animal for any signs of distress or adverse reactions following the injection.

Visualizations



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Caption: Experimental workflow for the preparation and intraperitoneal administration of **LY266097 hydrochloride**.



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Caption: Simplified signaling pathway illustrating the antagonistic action of **LY266097 hydrochloride** on the 5-HT_{2B} receptor.

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